

Application Note: Forensic Impurity Profiling of 1,3-Diphenylpropan-2-ol

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Compound of Interest

Compound Name: 1,3-Diphenylpropan-2-ol

CAS No.: 5381-92-0

Cat. No.: B1266826

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Role: Route-Specific Marker in Clandestine Methamphetamine Synthesis[1][2]

Executive Summary

1,3-Diphenylpropan-2-ol (CAS: 5381-92-0) serves a critical role in analytical toxicology and forensic chemistry as a Route-Specific Marker (RSM).[1][2] Its presence in seized methamphetamine or amphetamine samples provides definitive evidence of synthesis via the Phenyl-2-Propanone (P2P) pathway, specifically involving Phenylacetic Acid as a precursor.[1][2][3]

Unlike the Nagai or Moscow methods (which utilize ephedrine/pseudoephedrine), the P2P method generates specific "fingerprint" impurities. **1,3-Diphenylpropan-2-ol** is the reduced form of Dibenzyl Ketone (1,3-Diphenyl-2-propanone), a major byproduct of Phenylacetic acid self-condensation.[1][2]

This guide provides a validated protocol for the extraction, detection, and interpretation of **1,3-Diphenylpropan-2-ol** using Gas Chromatography-Mass Spectrometry (GC-MS), enabling forensic toxicologists to determine the origin of illicit stimulants.[1][2]

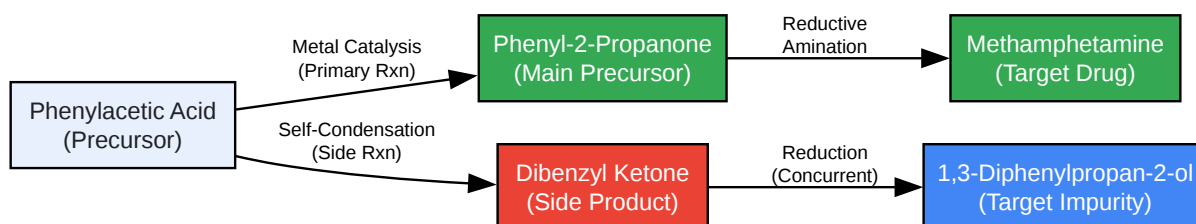
Chemical Context & Mechanism of Formation

To interpret the presence of **1,3-Diphenylpropan-2-ol**, one must understand the "Side-Reaction Pathway" that occurs alongside the main drug synthesis.[1][2]

The Mechanism

- **Precursor Condensation:** In the production of P2P from Phenylacetic Acid (often using lead acetate or thorium oxide catalysts at high heat), the primary reaction yields P2P.[2] However, a competitive self-condensation of two Phenylacetic Acid molecules yields Dibenzyl Ketone (DBK).[1][2]
- **Reductive Amination:** The clandestine chemist then subjects the crude P2P mixture (containing the DBK impurity) to reductive amination (e.g., using methylamine and aluminum amalgam) to produce Methamphetamine.[2]
- **Impurity Reduction:** During this reduction step, the ketone group of the DBK impurity is also reduced, converting it into the secondary alcohol: **1,3-Diphenylpropan-2-ol**. [1]

Pathway Visualization



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Figure 1: Formation pathway of **1,3-Diphenylpropan-2-ol** during P2P-based methamphetamine synthesis.[1][2]

Analytical Protocol: GC-MS Profiling

This protocol is designed to extract neutral impurities (like alcohols and ketones) alongside the basic amine drug.[1][2]

Materials & Reagents

- Solvent: Ethyl Acetate or Methylene Chloride (HPLC Grade).[\[1\]](#)[\[2\]](#)
- Buffer: Carbonate Buffer (pH 10) or 0.1 M NaOH.
- Internal Standard (Optional): n-Tetracosane or Diphenylmethane (for retention time locking).
[\[1\]](#)[\[2\]](#)
- Instrumentation: Agilent 7890B GC / 5977B MSD (or equivalent).

Step-by-Step Workflow

Phase 1: Sample Preparation (Liquid-Liquid Extraction)

- Weighing: Dissolve 20-50 mg of the seized powder in 5 mL of deionized water.
- Basification: Add 1 mL of 0.1 M NaOH or Carbonate Buffer (pH 10).
 - Note: While **1,3-Diphenylpropan-2-ol** is neutral, basifying ensures the methamphetamine is in its free-base form, allowing simultaneous profiling of the drug and the impurity in the organic layer.[\[1\]](#)
- Extraction: Add 2 mL of Ethyl Acetate containing the Internal Standard (IS).
- Agitation: Vortex for 2 minutes; Centrifuge at 3000 RPM for 5 minutes.
- Isolation: Transfer the organic (upper) layer to a GC vial.
 - Optional: If the concentration of Methamphetamine is too high (overloading the column), dilute the organic extract 1:10 with fresh Ethyl Acetate.

Phase 2: GC-MS Acquisition Parameters

Parameter	Setting	Rationale
Column	DB-5MS (30m x 0.25mm x 0.25µm)	Standard non-polar phase for broad impurity separation.[1][2]
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Optimal linear velocity for resolution.[1][2]
Inlet Temp	250°C	Ensures volatilization of high-boiling impurities.[1][2]
Injection	1 µL Splitless (or 10:1 Split)	Splitless for trace impurity detection; Split for general profiling.[1][2]
Oven Program	50°C (1 min) → 10°C/min → 300°C (10 min)	Slow ramp required to separate 1,3-Diphenylpropan-2-ol from co-eluting hydrocarbons.[1][2]
Transfer Line	280°C	Prevents condensation of heavy impurities.[1][2]
Ionization	Electron Impact (EI) @ 70 eV	Standard library matching (NIST/SWGDRUG).[1][2]
Scan Mode	Full Scan (m/z 40–450)	Required for unknown impurity identification.[1][2]

Phase 3: Identification Criteria

1,3-Diphenylpropan-2-ol is identified by its retention time (relative to DBK) and its mass spectral fragmentation.[1][2]

- Retention Order: Typically elutes after Methamphetamine and after Phenyl-2-Propanone, but slightly before or near Dibenzyl Ketone (depending on column polarity).[1][2]
- Key Diagnostic Ions (m/z):
 - 92 (Base Peak): Tropylium ion rearrangement (C₇H₈).[1][2]

- 91: Benzyl cation (C₇H₇).^{[1][2]}
- 212: Molecular Ion (M⁺) – often weak or absent.^{[1][2]}
- 121: Ph-CH₂-CH(OH)⁺ fragment.^{[1][2]}

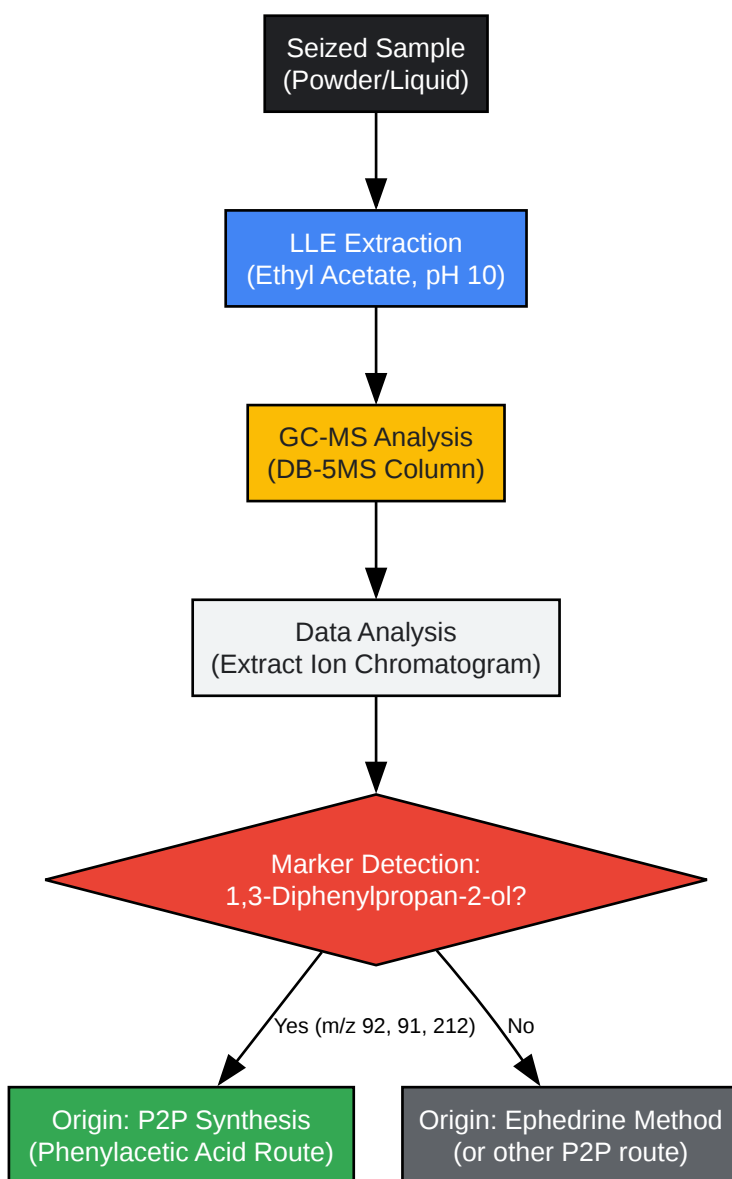
Data Interpretation & Reporting

The detection of **1,3-Diphenylpropan-2-ol** allows the toxicologist to classify the sample's origin.^{[1][2]}

Decision Matrix

Marker Detected	Synthesis Method Indicated	Confidence Level
1,3-Diphenylpropan-2-ol	P2P Method (via Phenylacetic Acid)	High
1,2-Dimethyl-3-phenylaziridine	Ephedrine/Pseudoephedrine (Nagai/Moscow)	High
1-Phenyl-2-propanone (P2P)	P2P Method (Generic)	Moderate (P2P can be made many ways)
Pyridines / Naphthalenes	P2P Method (via Lead Acetate specifically)	High

Workflow Diagram



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Figure 2: Analytical workflow for determining synthesis origin via impurity profiling.

References

- Stojanovska, N., et al. (2013).[1][2] "Analysis of impurities in illicit methamphetamine." Forensic Science International.[1][2] [Link](#)
- United Nations Office on Drugs and Crime (UNODC). (2011).[1][2] "Recommended Methods for the Identification and Analysis of Amphetamine, Methamphetamine and their Ring-Substituted Analogues in Seized Materials." UNODC Manuals. [Link](#)

- Power, J. D., et al. (2014).[1][2] "The synthesis and characterization of impurities in the synthesis of P2P from phenylacetic acid." Forensic Science International.[1][2] [Link](#)
- National Center for Biotechnology Information (NCBI). "1,3-Diphenylpropan-2-ol - PubChem Compound Summary."[1][2] PubChem. [Link](#)[2]

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Sources

- 1. 1,3-Diphenyl-2-propanone | C15H14O | CID 7593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,3-Diphenyl-2-propanol | C15H16O | CID 138478 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isolation and characterization of a newly identified impurity in methamphetamine synthesized via reductive amination of 1-phenyl-2-propanone (P2P) made from phenylacetic acid/lead (II) acetate - PubMed [pubmed.ncbi.nlm.nih.gov]
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